

Resolving solubility problems of 1-Phenyltetrazole-5-thiol in organic solvents

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Compound of Interest

Compound Name: 1-Phenyltetrazole-5-thiol

Cat. No.: B125466

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Technical Support Center: 1-Phenyltetrazole-5-thiol

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the solubility of **1-Phenyltetrazole-5-thiol** in organic solvents.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility profile of **1-Phenyltetrazole-5-thiol**?

1-Phenyltetrazole-5-thiol is a white to off-white solid compound.^{[1][2][3]} Its solubility is generally observed in several common organic solvents. It is also partly soluble in water.^{[1][2][3][4][5]} The sodium salt of **1-Phenyltetrazole-5-thiol** exhibits good water solubility.

Q2: In which organic solvents is **1-Phenyltetrazole-5-thiol** known to be soluble?

Based on available data, **1-Phenyltetrazole-5-thiol** is soluble in methanol, ethanol, acetone, and chloroform.^{[1][2][3][4][5]} One source specifies its solubility in ethanol as 5%, resulting in a clear, colorless to faintly yellow solution.^[2]

Q3: What is the water solubility of **1-Phenyltetrazole-5-thiol**?

1-Phenyltetrazole-5-thiol is described as being "partly soluble" or "partly miscible" in water.[1][2][4][6] An aqueous suspension of the compound has a pH in the range of 3-5.[1][2] For applications requiring aqueous solutions, using the sodium salt is a better approach, as it is soluble in water at a concentration of 1g/15ml, forming a clear solution.

Q4: How does pH affect the solubility of **1-Phenyltetrazole-5-thiol**?

The thiol group in **1-Phenyltetrazole-5-thiol** is acidic, and the tetrazole ring also has acidic protons. Therefore, its solubility is expected to be pH-dependent.[7] In acidic solutions (pH 3-5), the compound exists predominantly in its neutral, less soluble form.[1][2] In basic solutions, it will deprotonate to form a more soluble salt. This is evidenced by a synthesis procedure where the compound is dissolved in 5% aqueous NaOH.[1][2]

Q5: Are there any known safety concerns when handling **1-Phenyltetrazole-5-thiol**, especially when heating to dissolve?

Yes, **1-Phenyltetrazole-5-thiol** is a flammable solid and may explode upon heating.[6] It is crucial to handle this compound with care, avoid ignition sources, and use appropriate personal protective equipment. When heating is necessary to aid dissolution, it should be done cautiously, preferably using a controlled heating mantle or water bath and avoiding open flames.

Solubility Data

The following table summarizes the available solubility information for **1-Phenyltetrazole-5-thiol**. Please note that quantitative data is limited, and the terms "soluble" and "partly soluble" are based on qualitative descriptions from various sources.

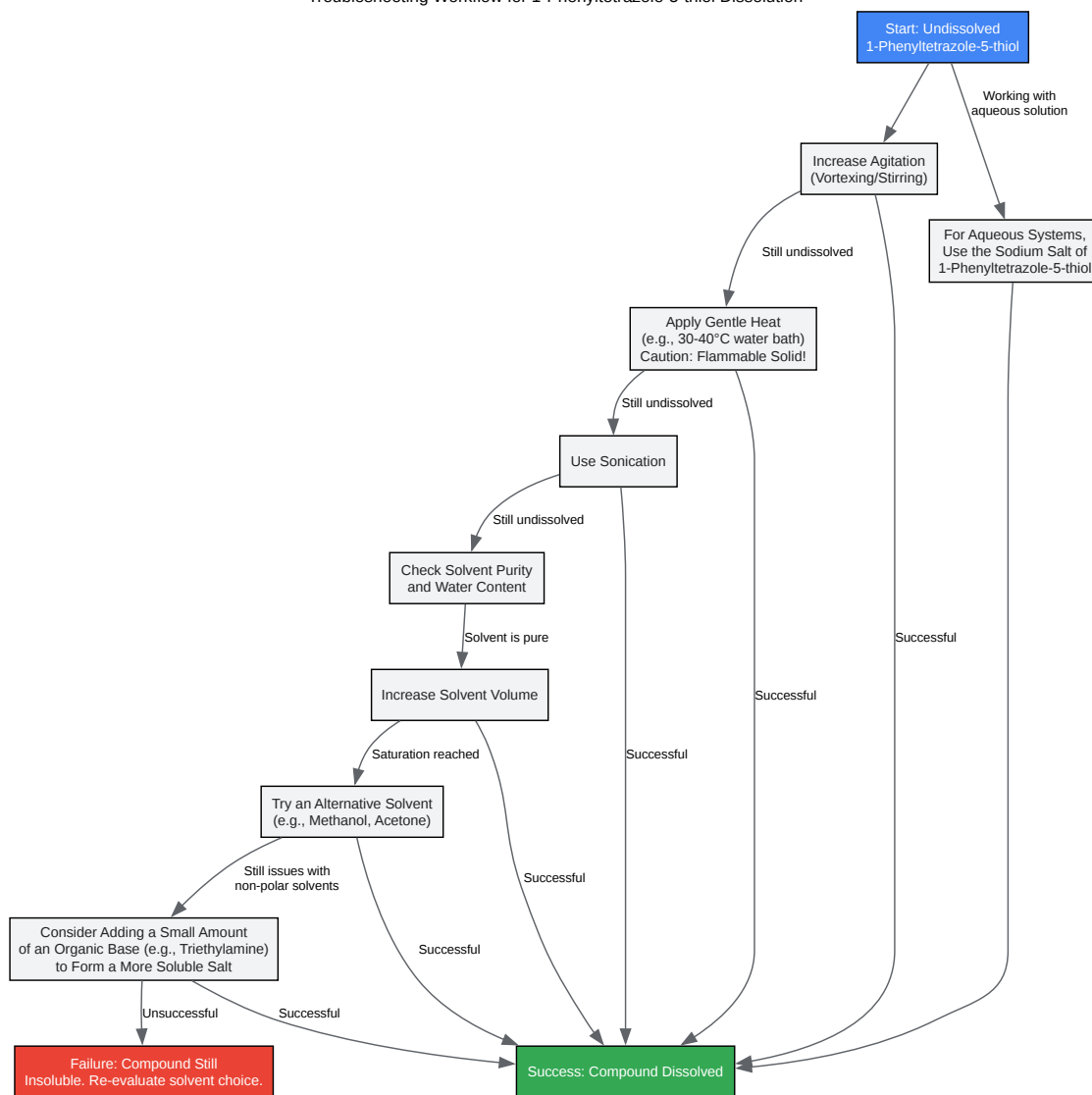
Solvent	Solubility	Appearance of Solution	Reference
Methanol	Soluble	-	[1] [2] [3] [4] [5]
Ethanol	Soluble (5%)	Clear, colorless to faintly yellow	[1] [2] [3] [4] [5]
Acetone	Soluble	-	[1] [2] [3] [4] [5]
Chloroform	Soluble	-	[1] [2] [3] [4] [5]
Water	Partly Soluble / Partly Miscible	Suspension (pH 3-5)	[1] [2] [4] [6]
Water (Sodium Salt)	1 g / 15 mL	Clear	

Troubleshooting Guide

Issue: Difficulty Dissolving 1-Phenyltetrazole-5-thiol in an Organic Solvent

If you are encountering problems dissolving **1-Phenyltetrazole-5-thiol**, follow this troubleshooting workflow:

Troubleshooting Workflow for 1-Phenyltetrazole-5-thiol Dissolution

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